

# What is the chemical structure of A-205?

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## Compound of Interest

Compound Name: A-205

Cat. No.: B1598307

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## AG-205: A Pgrmc1 Inhibitor

AG-205 is a small molecule inhibitor of the Progesterone Receptor Membrane Component 1 (Pgrmc1), a protein implicated in various cellular processes, including cholesterol metabolism and cancer progression.

## Chemical Structure of AG-205

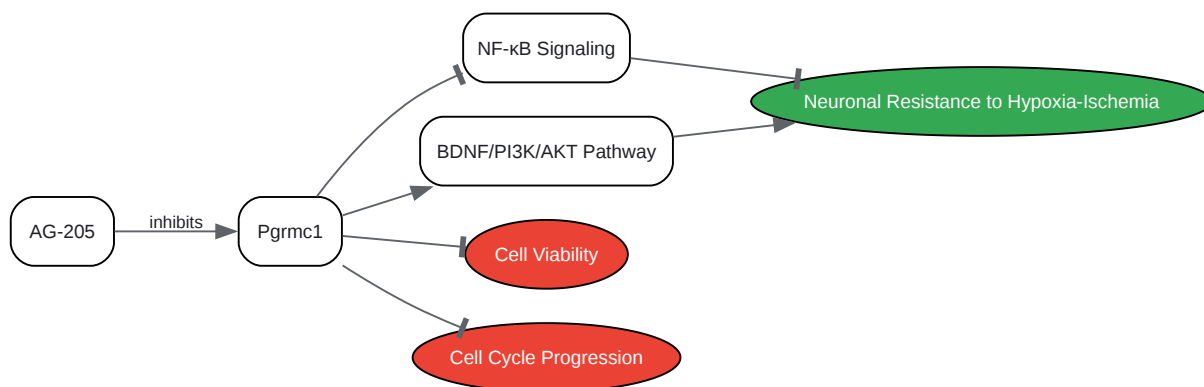
The chemical structure of AG-205 is cis-5-([1-(4-chlorophenyl)-1H-tetrazol-5-yl]sulfanyl)acetyl)-2,8-dimethyl-2,3,4,4a,5,9b-hexahydro-1H-pyrido[4,3-b]indole.<sup>[1]</sup>

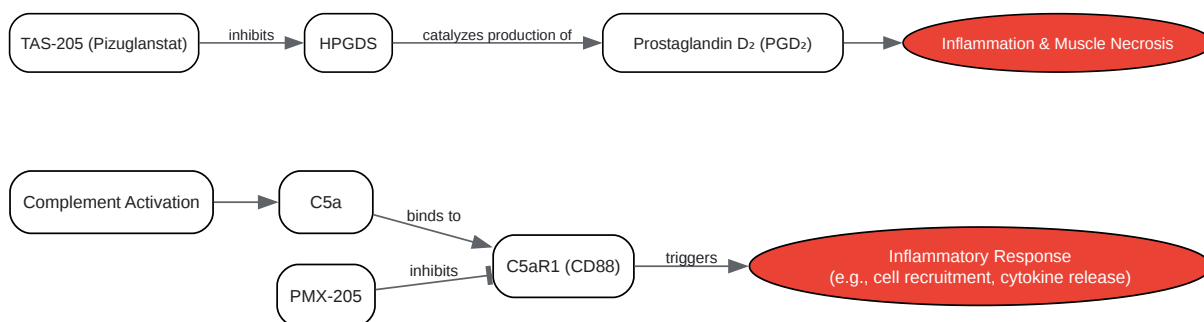
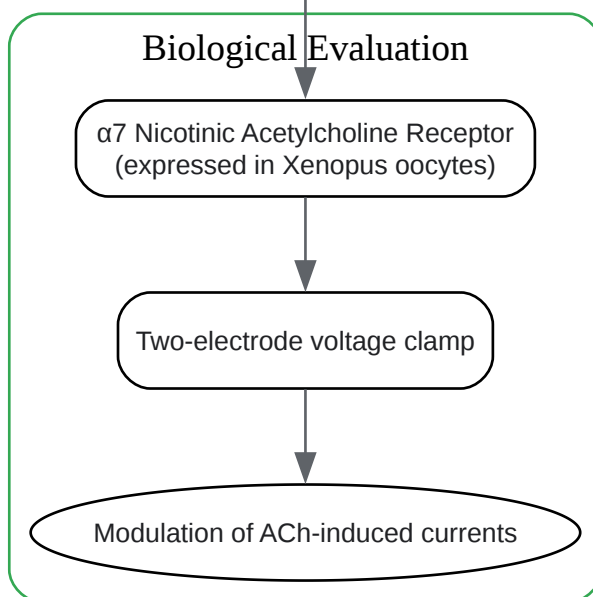
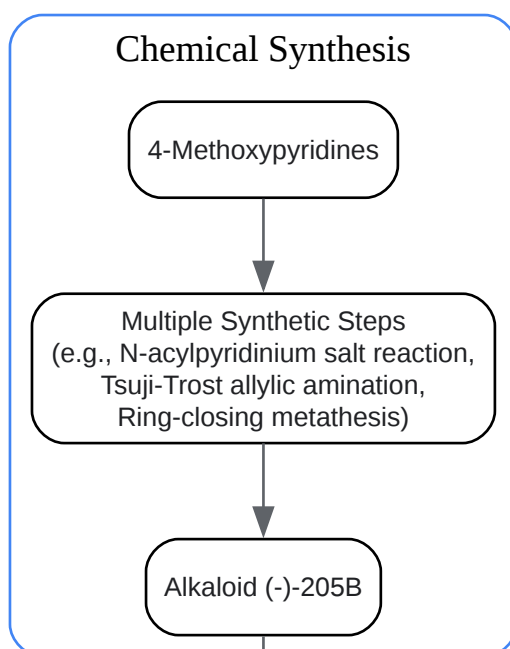
Table 1: Physicochemical Properties of AG-205

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>23</sub> ClN <sub>6</sub> OS	[1]
Molecular Weight	454.98 g/mol	
CAS Number	1375078-57-1	[1]
Appearance	Off-white to brown powder	
Solubility	Soluble in DMSO to 50 mM	[2]
SMILES	CN1CC[C@@H]2--INVALID-LINK-- c3cc(C)ccc3N2C(=O)CSc4nnn n4-c5ccc(Cl)cc5	
InChI Key	GJNBAISSZRNGTM- UYAOXDASSA-N	

## Mechanism of Action and Signaling Pathway

AG-205 functions as a ligand for Pgrmc1, inhibiting its activity.[2] This inhibition has been shown to affect multiple signaling pathways. In cancer cells, AG-205 inhibits cell viability and cell cycle progression.[2] Additionally, it has been reported to prevent neuronal resistance to hypoxia-ischemia by inhibiting NF-κB signaling and activating the BDNF/PI3K/AKT pathway.[3]





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## References

- 1. AG-205 | C<sub>22</sub>H<sub>23</sub>CIN<sub>6</sub>OS | CID 1202545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. AG 205 | Progesterone Receptors | Tocris Bioscience [tocris.com]
- 3. AG-205 | progesterone receptor membrane component 1 inhibitor | CAS# 442656-02-2 | InvivoChem [invivochem.com]
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